

An In-depth Technical Guide to 7-Methyloct-3-yne-1,5-diol

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Compound of Interest

Compound Name: 7-Methyloct-3-yne-1,5-diol

Cat. No.: B15423263

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CAS Number: 105750-99-0[1]

This technical guide provides a comprehensive overview of the available scientific and technical information for the chemical compound **7-Methyloct-3-yne-1,5-diol**. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Chemical and Physical Properties

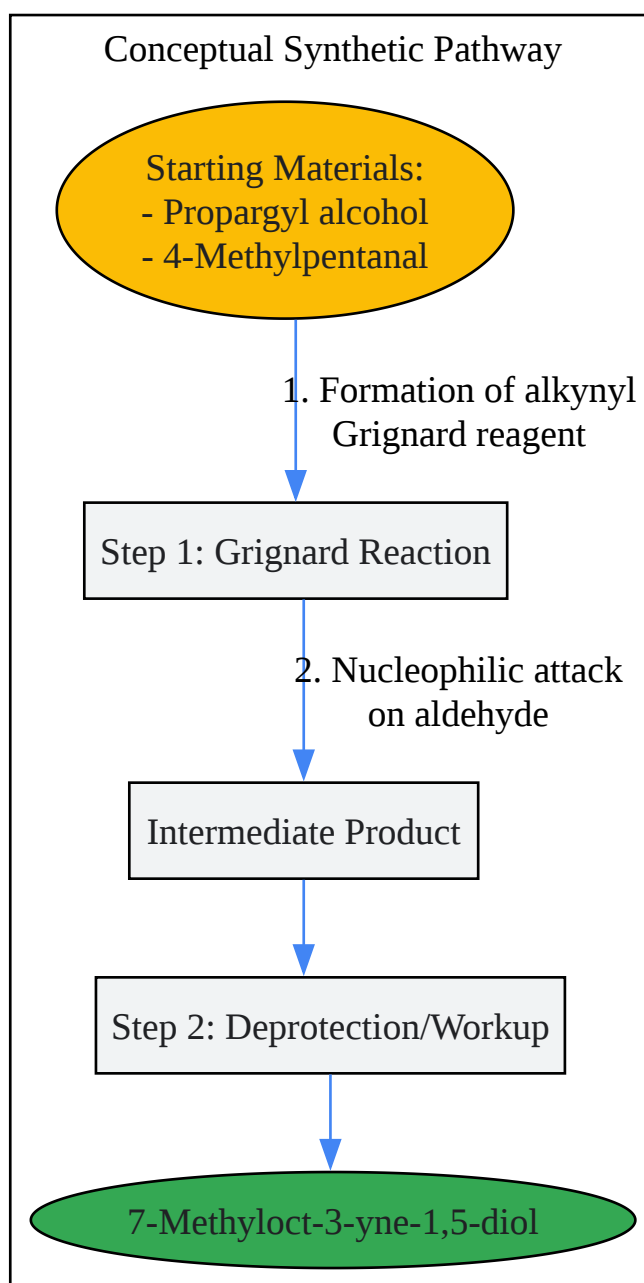
While detailed experimental data for **7-Methyloct-3-yne-1,5-diol** is limited in publicly accessible literature, computational models provide some insight into its physical and chemical characteristics. These properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₉ H ₁₆ O ₂	PubChem[1]
Molecular Weight	156.22 g/mol	PubChem[1]
IUPAC Name	7-methyloct-3-yne-1,5-diol	PubChem[1]
CAS Number	105750-99-0	PubChem[1]
Topological Polar Surface Area	40.5 Å ²	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	3	PubChem[1]
XLogP3-AA	0.6	PubChem[1]

Synthesis

Currently, there are no specific, peer-reviewed synthetic methods published for **7-Methyloct-3-yne-1,5-diol**. However, the synthesis of acetylenic diols is a well-established area of organic chemistry. A general approach to synthesizing similar structures often involves the Favorsky reaction, where acetylene or a terminal alkyne is reacted with a carbonyl compound in the presence of a base.[2]

A plausible, though unverified, synthetic pathway for **7-Methyloct-3-yne-1,5-diol** could be conceptualized as a multi-step process.



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Caption: A conceptual workflow for the synthesis of **7-Methyloct-3-yne-1,5-diol**.

Biological Activity and Signaling Pathways

As of the latest literature review, there is no specific information available regarding the biological activity, mechanism of action, or associated signaling pathways for **7-Methyloct-3-yne-1,5-diol**.

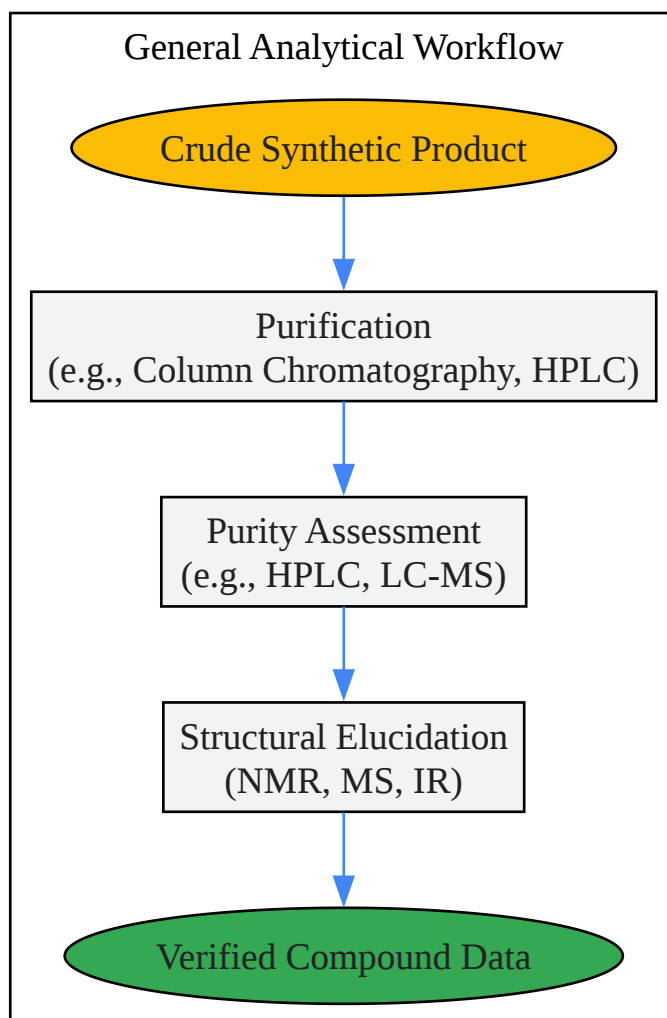
Broader research into acetylenic diols has highlighted their utility as surfactants and wetting agents, with some derivatives showing potential as corrosion inhibitors.^[2] However, their application in a pharmacological or biological context is not well-documented. Without experimental data, it is not possible to construct any diagrams of signaling pathways or logical relationships concerning the biological function of this specific compound.

Experimental Protocols

The absence of published research on **7-Methyloct-3-yne-1,5-diol** means there are no established experimental protocols for its analysis or evaluation of its biological effects. For researchers interested in studying this compound, standard analytical techniques for the characterization of organic molecules would be applicable. These would include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the chemical structure.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
- Infrared (IR) Spectroscopy: To identify functional groups.
- High-Performance Liquid Chromatography (HPLC): For purification and purity assessment.

A generalized workflow for the initial characterization of a novel synthesized compound is outlined below.



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Caption: A general experimental workflow for the purification and characterization of a synthesized compound.

Conclusion

While the fundamental chemical identity of **7-Methyloct-3-yne-1,5-diol** is established with a CAS number and computed properties, a significant gap exists in the scientific literature regarding its synthesis, biological activity, and experimental methodologies. The information presented in this guide is based on general chemical principles and data available for the broader class of acetylenic diols. Further experimental investigation is required to fully characterize this compound and explore its potential applications.

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References

- 1. 7-Methyloct-3-yne-1,5-diol | C₉H₁₆O₂ | CID 71333793 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. nveo.org [nveo.org]
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